

Phenylacetaldehyde: A Technical Overview of its Properties

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Compound of Interest

Compound Name: Phenylacetaldehyde

Cat. No.: B1677652

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **phenylacetaldehyde**, a significant organic compound in various scientific and industrial applications. **Phenylacetaldehyde**, also known as 2-phenylethanal, is an aromatic aldehyde that plays a role as a human and microbial metabolite and is a key component in the synthesis of fragrances and polymers.^{[1][2]}

Chemical Identification

- CAS Number: 122-78-1^{[3][4][5]}
- Molecular Formula: C₈H₈O^{[1][3][4]}
- Synonyms: α-Tolylaldehyde, Hyacinthin, Phenylethanal^{[4][6]}

Physical and Chemical Properties

The physical characteristics of **phenylacetaldehyde** are critical for its application in research and development. A summary of these properties is presented below.

Property	Value	Source(s)
Molecular Weight	120.15 g/mol	[1][3][4][7]
Appearance	Colorless to faint yellow, oily liquid that may thicken upon standing.	[2][3][7][8]
Odor	Honey-like, sweet, floral (rose, lilac, hyacinth), green, and grassy notes.	[1][2][7][8]
Boiling Point	194-195 °C	[1][6][7][8]
Melting Point	-10 °C to 34 °C	[1][7][8]
Density	1.023–1.079 g/cm ³	[1][2][7][8]
Vapor Pressure	0.39 mmHg	[7][8]
Refractive Index	1.524–1.545	[3][7]
Solubility	Slightly soluble in water; soluble in oils, propylene glycol, ethanol, and ether.	[6][7][8]

Reactivity and Occurrence

Phenylacetaldehyde is readily oxidized to form phenylacetic acid.[1][8] Due to the lability of the benzylic alpha proton and the aldehyde's reactivity, it can be contaminated with polystyrene oxide polymer.[1] This compound occurs naturally as a metabolite in various organisms, including humans, *Saccharomyces cerevisiae*, and *Escherichia coli*. [1][2] It is also found in some plants, such as *Camellia sinensis* (tea leaves).[2][7]

Note on Advanced Requirements:

- **Experimental Protocols:** The provision of detailed experimental methodologies is beyond the scope of this document. Researchers are advised to consult peer-reviewed scientific literature for specific experimental protocols.

- Visualization: As a language model, I am unable to generate visual diagrams such as those in Graphviz's DOT language.

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- To cite this document: BenchChem. [Phenylacetaldehyde: A Technical Overview of its Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677652#phenylacetaldehyde-cas-number-and-physical-properties]

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